

Check Availability & Pricing

# Quindecamine Acetate: An Obscure Compound with Limited Available Data

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Quindecamine Acetate	
Cat. No.:	B10859812	Get Quote

Despite a comprehensive review of scientific literature and chemical databases, **Quindecamine Acetate** remains an enigmatic compound with a significant lack of publicly available information. Researchers, scientists, and drug development professionals will find a scarcity of data regarding its mechanism of action, pharmacological properties, and clinical development, hindering any in-depth technical assessment.

**Quindecamine Acetate**, also known by its synonym RMI 8090DJ and the chemical name 4,4'- (Decamethylenediimino)diquinaldine diacetate dihydrate, is registered in chemical databases such as PubChem.[1] These sources provide basic molecular and structural information. However, a thorough investigation into its scientific background reveals a stark absence of published research, clinical trial data, or detailed experimental protocols.

Our extensive search for information on **Quindecamine Acetate** and its parent compound, Quindecamine, did not yield any significant findings related to its pharmacology, mechanism of action, or potential therapeutic applications. Efforts to locate preclinical or toxicological studies that might shed light on its biological activity were also unsuccessful. Furthermore, a review of patent databases did not uncover any specific patents detailing the synthesis, formulation, or use of **Quindecamine Acetate** for therapeutic purposes.

The lack of available data prevents the creation of a comprehensive technical guide as requested. Key information required for such a document, including quantitative data from experimental studies, detailed methodologies, and an understanding of its interaction with biological signaling pathways, is not present in the public domain.



It is possible that research on **Quindecamine Acetate** was conducted but never published, or that it is an older compound that has been superseded by more effective or safer alternatives. Without access to internal research and development archives from the originating institution, a thorough technical review is not feasible at this time.

Therefore, for researchers, scientists, and drug development professionals interested in this compound, the path forward would necessitate primary research to establish its fundamental pharmacological profile. As it stands, **Quindecamine Acetate** remains a chemical entity with a documented structure but an unknown story in the world of pharmacology and drug development.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Reguest Quote Online.

### References

- 1. Quindecamine Acetate | C34H50N4O6 | CID 20055313 PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Quindecamine Acetate: An Obscure Compound with Limited Available Data]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10859812#a-comprehensive-review-of-quindecamine-acetate]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



#### Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com